

Application Notes and Protocols for Binodenoson in Preclinical Cardiovascular Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Binodenoson*

Cat. No.: *B1235547*

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These application notes provide a comprehensive overview of the use of **Binodenoson**, a selective A2A adenosine receptor agonist, in animal models of cardiovascular disease. The information is intended to guide researchers in designing and executing preclinical studies to evaluate the therapeutic potential of **Binodenoson**.

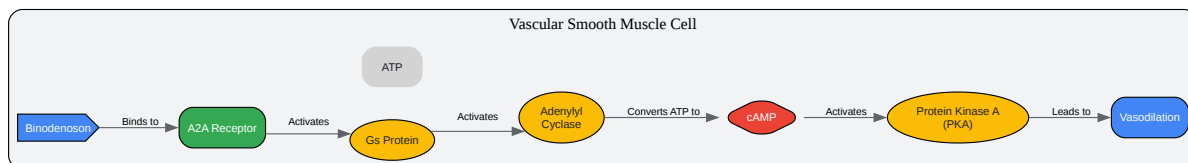
Introduction

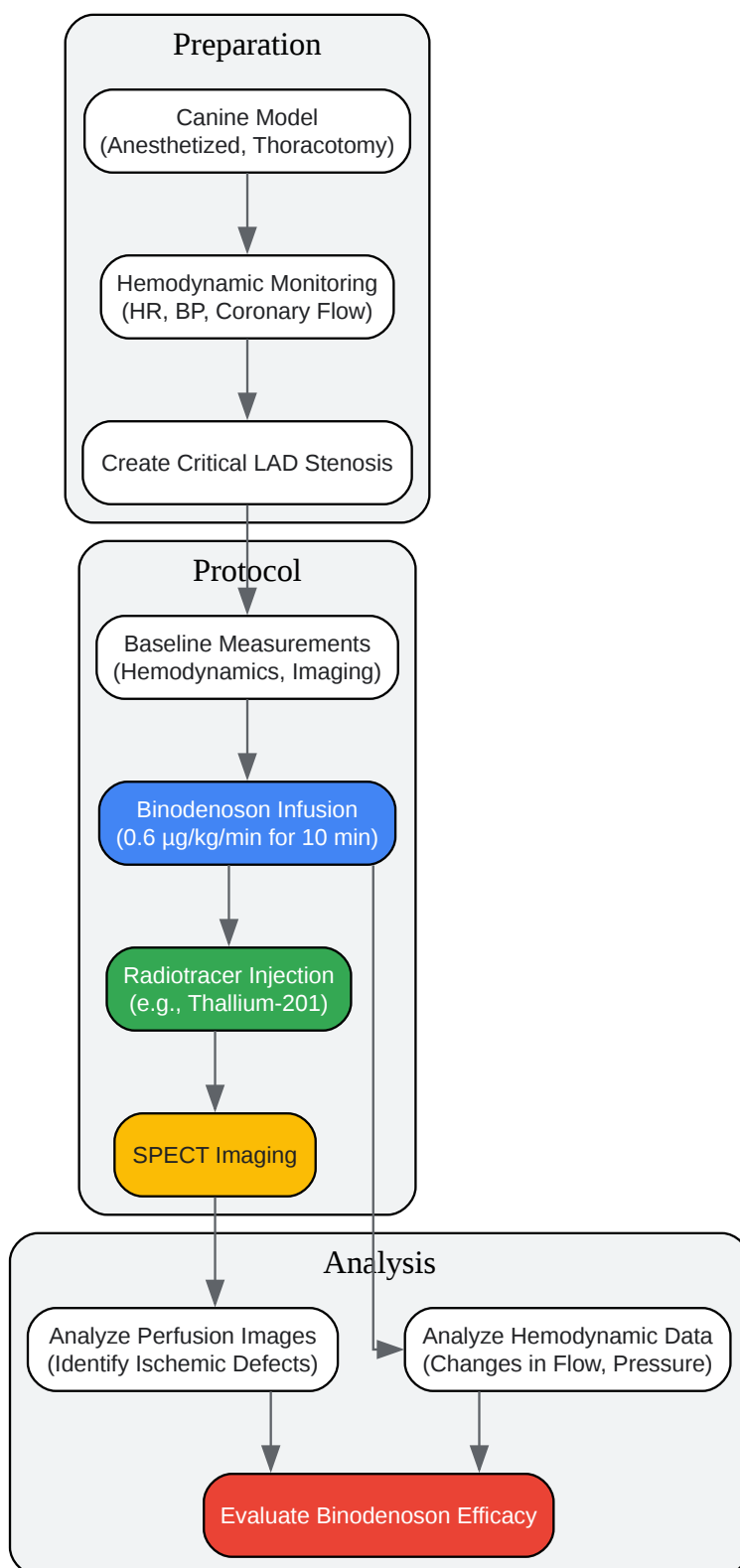
Binodenoson (also known as MRE-0470 and WRC-0470) is a potent and highly selective agonist for the adenosine A2A receptor. Activation of A2A receptors on vascular smooth muscle cells leads to vasodilation, particularly in the coronary arteries. This mechanism makes **Binodenoson** a valuable tool for pharmacological stress testing in myocardial perfusion imaging and a potential therapeutic agent for various cardiovascular conditions characterized by ischemia. These notes focus on its application in preclinical animal models to study its effects on cardiovascular physiology and disease.

Mechanism of Action

Binodenoson exerts its primary cardiovascular effects through the activation of the A2A adenosine receptor, a G-protein coupled receptor. The signaling pathway is initiated by the binding of **Binodenoson** to the A2A receptor on the surface of vascular smooth muscle cells.

This binding activates the associated Gs protein, which in turn stimulates adenylyl cyclase to increase the intracellular concentration of cyclic adenosine monophosphate (cAMP). Elevated cAMP levels activate Protein Kinase A (PKA), leading to the phosphorylation of downstream targets that ultimately cause smooth muscle relaxation and vasodilation.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com